

Application Notes and Protocols for Spot Application of Flupropanate in Ecological Studies

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Compound of Interest

Compound Name: **Flupropanate**

Cat. No.: **B1195273**

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These notes provide researchers, scientists, and professionals with detailed techniques for the spot application of **Flupropanate**, a selective, soil-residual herbicide used for controlling invasive perennial grasses. Proper application is critical to maximize efficacy while minimizing off-target environmental impacts.

Introduction to Flupropanate

Flupropanate is a slow-acting, systemic herbicide primarily absorbed through the root system of target plants.^{[1][2][3]} It functions by inhibiting essential enzyme production, leading to the gradual death of the plant over 2 to 12 months.^[1] Its efficacy is dependent on rainfall to move the herbicide into the soil for root uptake.^{[3][4]} This residual nature provides long-term control of emerging seedlings for up to several years.^[1] In ecological studies, spot application is the preferred method to selectively target invasive species and minimize damage to surrounding native vegetation.^{[1][4][5]}

Key Application Techniques

Two primary methods are used for spot application of **Flupropanate**: granular application and liquid application.

- **Granular Spot Application:** Involves applying a measured amount of granular herbicide directly to the soil at the base of the target plant. This method is effective in hard-to-reach areas and reduces the risk of spray drift.^[3]

- Liquid Spot Spraying: Typically involves a higher volume of diluted herbicide sprayed to wet the foliage and soil around the target plant.
- Low-Volume, High-Concentration Liquid Application: A precise technique where a small, concentrated dose of liquid **Flupropanate** is applied directly into the base or center of the tussock grass.[4][6] This method is highly selective, minimizes off-target damage, and is suitable for sensitive ecosystems.[4]

Quantitative Data Summary

The following tables summarize recommended spot application rates for both granular and liquid **Flupropanate** formulations based on target weed species.

Table 1: Granular **Flupropanate** Spot Application Rates

| Target Weed Species | Application Rate (per m ²) | Application Rate (per tussock) | Key Recommendations & Timing | Source(s) |
|---|--|--------------------------------|---|-----------|
| Serrated Tussock (<i>Nassella trichotoma</i>) | 1.5 g | - | Apply from February to December. Graze area first to reduce desirable species cover. | [7] |
| African Lovegrass (<i>Eragrostis curvula</i>) | 2.25 g | - | Apply from February to December. | [7] |
| Needle Grasses (<i>Nassella</i> spp.) | 2.25 g | - | Apply from February to December to actively growing plants. | [7] |
| Weedy Sporobolus species | 1.5 g - 2.25 g | - | Apply when plants are actively growing and stress-free. | [8] |
| Perennial Mission Grass (<i>Cenchrus polystachios</i>) | - | 4.5 g | Apply directly into the tussock. | [9] |

| Gamba Grass (*Andropogon gayanus*) | - | 9.0 g | Apply directly into the tussock. | [9] |

Table 2: Liquid **Flupropanate** Spot Application Rates

| Target Weed Species | Formulation | Rate per 100L Water | Rate per Tussock (Active Ingredient) | Key Recommendations & Timing | Source(s) |
|---|-------------|--|--------------------------------------|--|-----------|
| Serrated Tussock (Nassella trichotoma) | 745 g/L | 150 - 200 mL | - | Can be applied year-round. Use a dye marker. | [10][11] |
| Serrated Tussock (to prevent seeding) | 745 g/L | 150 - 200 mL (+ 120 mL Glyphosate 360 g/L) | - | Apply from September to November before stem elongation. | [10][12] |
| Parramatta Grass (Sporobolus spp.) | 745 g/L | 200 mL | - | Apply from December to February. | [10] |
| Giant Rat's Tail Grass (Sporobolus pyramidalis) | 745 g/L | - | 0.149 - 0.298 g | Apply a concentrated shot into the base of the tussock. Effective even during the dry season. | [4][6] |
| Perennial Mission Grass (Cenchrus polystachios) | 745 g/L | - | 0.6 mL (of product) | Apply directly into the tussock. | [9] |

| Gamba Grass (Andropogon gayanus) | 745 g/L | - | 1.2 mL (of product) | Apply directly into the tussock. |[\[9\]](#) |

Experimental Protocols

Protocol 1: High-Efficacy, Low-Volume Spot Application of Liquid Flupropanate

This protocol is adapted from field trials conducted on Sporobolus pyramidalis and is designed for maximum selectivity and minimal off-target damage.[\[4\]](#)[\[6\]](#)

Objective: To determine the efficacy of a low-volume, high-concentration spot application of liquid **Flupropanate** for the control of invasive tussock grasses.

Materials:

- Liquid **Flupropanate** (e.g., 745 g/L formulation)
- 5 L backpack sprayer or container
- Calibrated applicator capable of delivering a precise, small volume (e.g., N.J Phillips® 5 mL Metal Tree Injector or similar)
- Water
- Personal Protective Equipment (PPE) as per product label
- Marking stakes and GPS for plot identification

Methodology:

- Site Selection: Identify a study area with a scattered to moderate infestation of the target grass species. Ensure the site is suitable for long-term monitoring (12-24 months).
- Experimental Design:
 - Establish multiple plots, each containing a set number of individual tussocks (e.g., 20-30).

- Randomly assign treatments to each plot. Treatments should include a range of **Flupropanate** rates and an untreated control.
- Example treatments based on Warren & Vogler (2024):
 - Control (No treatment)
 - Low Rate: 0.149 g active ingredient (a.i.) per tussock
 - Medium Rate: 0.2235 g a.i. per tussock
 - High Rate: 0.298 g a.i. per tussock
- Mark each individual tussock with a uniquely numbered tag for repeated assessment.

- Treatment Preparation & Application:
 - Calculate the dilution required to deliver the target a.i. in a small volume (e.g., 4 mL). For a 745 g/L product, to get 0.2235 g a.i., you would need 0.3 mL of product mixed with 3.7 mL of water.
 - Calibrate the applicator to ensure it delivers the precise volume with each shot.
 - Apply the solution as a single, direct stream into the center/base of each tussock. Complete foliage coverage is not necessary as the herbicide is primarily root-absorbed.[4]
- Data Collection & Assessment:
 - Baseline: Before application, record the size (e.g., diameter) and health (e.g., greenness score) of each tussock.
 - Post-Treatment Monitoring: Conduct assessments at regular intervals (e.g., 3, 6, 9, and 12 months) after application. **Flupropanate** is slow-acting.[1]
 - Efficacy Metrics: Record tussock mortality (%). Assess the health of surviving tussocks using a rating scale.

- Reproductive Assessment: Count the number of reproductive seed heads on each tussock during the growing season following treatment.
- Off-Target Effects: Visually assess a defined radius (e.g., 50 cm) around each treated tussock for any signs of damage to non-target species.

Protocol 2: General Purpose Granular Spot Application

This protocol is for applying granular **Flupropanate** to individual plants or small patches.

Objective: To control isolated invasive grasses using granular **Flupropanate**.

Materials:

- Granular **Flupropanate**
- Calibrated application shaker or gloved hand for manual application
- Weighing scale to measure correct dosage
- PPE as per product label

Methodology:

- Identification: Positively identify the target weed.
- Rate Calculation: Refer to the product label or Table 1 for the correct rate (e.g., 1.5 g/m² for Serrated Tussock).[7]
- Application:
 - Measure the required amount of granules for the target plant or area.
 - Apply the granules evenly to the soil surface around the base of the plant.
 - For best results, apply during periods of active plant growth when rainfall is expected to wash the granules into the soil.[7]

- Monitoring: Observe the target plant over several months for signs of decline. The residual effect of the herbicide will also help suppress new seedling germination in the treated area.

Visualizations

```
// Nodes A [label="1. Site Selection\n(Define study area with target species)",  
fillcolor="#4285F4", fontcolor="#FFFFFF"]; B [label="2. Experimental Design\n(Randomized  
plots, define treatments & control)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; C [label="3.  
Baseline Data Collection\n(GPS plots, tag individual plants, measure initial health)",  
fillcolor="#FBBC05"]; D [label="4. Treatment Application\n(Calibrate equipment, apply precise  
dose to tussock base)", fillcolor="#EA4335", fontcolor="#FFFFFF"]; E [label="5. Post-Treatment  
Monitoring\n(Assess at 3, 6, 12 months)", fillcolor="#34A853", fontcolor="#FFFFFF"]; F  
[label="6. Data Analysis\n(Calculate mortality %, assess reproductive suppression)",  
fillcolor="#5F6368", fontcolor="#FFFFFF"]; G [label="7. Conclusion\n(Determine effective rates,  
assess non-target impact)", fillcolor="#202124", fontcolor="#FFFFFF"];  
  
// Edges A -> B; B -> C; C -> D; D -> E; E -> F [label="Collect efficacy & off-target data"]; F ->  
G; } }
```

Caption: Workflow for a **Flupropanate** spot application field experiment.

```
// Edges Herbicide -> RootUptake [style=solid, arrowhead=normal, label="Activation"]; Rain ->  
RootUptake [style=solid, arrowhead=normal]; RootUptake -> Translocation; Translocation ->  
Enzyme; Enzyme -> AminoAcid; AminoAcid -> Growth; Growth -> Death; }
```

Caption: Simplified mechanism of **Flupropanate** action in target plants.

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